

Application Notes and Protocols: Use of Anhydrous Lead Oleate in Quantum Dot Synthesis

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Compound of Interest		
Compound Name:	LEAD OLEATE	
Cat. No.:	B072426	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Lead-based colloidal quantum dots (QDs), such as lead sulfide (PbS) and lead selenide (PbSe), are of significant interest for a variety of applications including near-infrared (NIR) photodetectors, solar cells, and bio-imaging, owing to their broad absorption spectra and size-tunable fluorescence in the NIR region.[1] The synthesis of high-quality, monodisperse QDs with reproducible properties is crucial for these applications. The hot-injection method is a widely adopted approach for the synthesis of these nanocrystals.[2] In this method, a precursor solution is rapidly injected into a hot solvent containing the other precursor, leading to a burst of nucleation followed by controlled crystal growth.

A key precursor for the synthesis of lead-based QDs is **lead oleate**. The use of an anhydrous form of **lead oleate** is particularly important as adventitious water can significantly influence the reaction kinetics, final particle size, and surface chemistry of the quantum dots.[3] This document provides detailed application notes and experimental protocols for the synthesis and use of anhydrous **lead oleate** in the preparation of PbS and PbSe quantum dots.

Role of Anhydrous Lead Oleate in Quantum Dot Synthesis



Lead oleate serves as the lead (Pb²⁺) source in the synthesis of lead chalcogenide quantum dots. Oleic acid, from which the oleate ligand is derived, also acts as a stabilizing agent or capping ligand that controls the growth and prevents the agglomeration of the nanocrystals.[4] [5] The long hydrocarbon chains of the oleate ligands provide colloidal stability in nonpolar solvents.

The use of a pre-synthesized, anhydrous **lead oleate** precursor offers several advantages over in-situ preparations from lead oxide (PbO) or lead acetate:

- Improved Reproducibility: Eliminating water, which can be a byproduct of in-situ precursor formation from PbO and oleic acid, leads to more controlled and reproducible reaction outcomes.[3]
- Better Size Control: The absence of water can affect the nucleation and growth kinetics, allowing for more precise control over the final quantum dot size.[3]
- Defined Surface Chemistry: Using a well-defined anhydrous precursor helps in achieving a more uniform and predictable surface passivation, which is critical for the photophysical properties of the quantum dots.[3]

Experimental Protocols

This section details the protocols for the synthesis of anhydrous **lead oleate** and its subsequent use in the synthesis of PbS and PbSe quantum dots.

2.1. Synthesis of Anhydrous Lead Oleate

This protocol is adapted from the method described by Hendricks et al. and is suitable for producing a high-quality anhydrous **lead oleate** precursor.[3][6]

Materials:

- Lead(II) oxide (PbO)
- Acetonitrile (anhydrous)
- Trifluoroacetic acid



- Trifluoroacetic anhydride
- Oleic acid
- Isopropanol (anhydrous)
- Triethylamine
- Methanol (anhydrous)

Equipment:

- · Round-bottom flasks
- Erlenmeyer flask
- · Magnetic stirrer with hotplate
- · Ice bath
- Schlenk line for inert atmosphere (optional but recommended)
- · Büchner funnel and filter paper

Procedure:

- In a 100 mL round-bottom flask, suspend lead(II) oxide (10.00 g, 44.8 mmol) in acetonitrile (~20 mL).
- Cool the suspension in an ice bath while stirring.
- Slowly add trifluoroacetic acid (0.7 mL, 8.96 mmol, 0.2 equiv) and trifluoroacetic anhydride (6.2 mL, 44.8 mmol, 1 equiv).
- Stir the mixture for approximately 10 minutes until the yellow lead oxide dissolves, resulting
 in a clear and colorless solution of lead trifluoroacetate. Allow the solution to warm to room
 temperature.



- In a separate 500 mL Erlenmeyer flask, combine oleic acid (25.44 g, 90.05 mmol, 2.01 equiv), isopropanol (~180 mL), and triethylamine (10.25 g, 101.25 mmol, 2.26 equiv).
- Slowly add the lead trifluoroacetate solution to the oleic acid solution with vigorous stirring. A
 white precipitate of lead oleate will form.
- Heat the mixture to reflux to dissolve the precipitate, resulting in a clear and colorless solution.
- Turn off the heat and allow the flask to cool slowly to room temperature.
- Further cool the flask in a -20 °C freezer for at least 2 hours to promote crystallization.
- Isolate the resulting white powder (anhydrous lead oleate) by suction filtration using a Büchner funnel.
- Wash the precipitate thoroughly with methanol (3 x 300 mL).
- Dry the final product under vacuum.
- 2.2. Synthesis of PbS Quantum Dots using Anhydrous Lead Oleate

This protocol is a modification of the Hines method, utilizing the pre-synthesized anhydrous **lead oleate**.[1][7]

Materials:

- Anhydrous lead oleate (Pb(oleate)₂)
- 1-Octadecene (ODE)
- Bis(trimethylsilyl) sulfide ((TMS)₂S)
- Toluene (anhydrous)
- Acetone or Methyl Acetate (anhydrous)

Equipment:



- Three-neck round-bottom flask
- Heating mantle with temperature controller
- · Schlenk line for inert atmosphere
- Syringes and needles
- Magnetic stirrer
- Centrifuge

Procedure:

- In a 50 mL three-neck round-bottom flask, combine the desired amount of anhydrous lead oleate and 1-octadecene (ODE).
- Heat the mixture to 100 °C under vacuum for at least 1 hour to ensure anhydrous conditions.
- Switch the atmosphere to nitrogen or argon.
- Adjust the temperature to the desired injection temperature (e.g., 95 °C).
- In a separate vial inside a glovebox, prepare the sulfur precursor by diluting bis(trimethylsilyl) sulfide ((TMS)₂S) in ODE.
- Rapidly inject the (TMS)₂S solution into the hot **lead oleate** solution under vigorous stirring.
- Allow the reaction to proceed for a specific time to achieve the desired quantum dot size, then cool the reaction to room temperature.
- Precipitate the PbS quantum dots by adding an antisolvent like anhydrous acetone or methyl acetate.
- Centrifuge the mixture at 5000 rpm for 5 minutes.
- Discard the supernatant and re-disperse the quantum dot precipitate in anhydrous toluene.
- Repeat the precipitation and re-dispersion steps two more times for purification.



• Store the final purified PbS quantum dots dispersed in toluene in a dark, inert environment.

2.3. Synthesis of PbSe Quantum Dots using Anhydrous Lead Oleate

This protocol is adapted from the method described by Campos et al. for the synthesis of PbSe quantum dots.[6]

Materials:

- Anhydrous lead oleate (Pb(oleate)2)
- Hexadecane
- N-cyclohexylpyrrolidine-1-carboselenoamide (or other suitable selenium precursor)
- · Diphenyl ether
- Toluene (anhydrous)
- n-Butanol (anhydrous)
- Methanol (anhydrous)

Equipment:

- Three-neck round-bottom flask
- Heating mantle with temperature controller
- · Schlenk line for inert atmosphere
- Syringes and needles
- · Magnetic stirrer
- · Ice bath
- Centrifuge



Procedure:

- In a 250 mL three-neck flask, dissolve anhydrous **lead oleate** (1.6 g, 2.08 mmol) in hexadecane (140 mL) under an inert atmosphere.
- In a separate vial, dissolve the selenium precursor, N-cyclohexylpyrrolidine-1-carboselenoamide (0.45 g, 1.7 mmol), in diphenyl ether (8 mL).
- Heat both the lead and selenium precursor solutions to 100 °C until they become clear, colorless solutions.
- Rapidly inject the selenium precursor solution into the lead oleate solution with vigorous stirring. The solution should turn brown in approximately 8 seconds.
- Allow the reaction to proceed for the desired time (e.g., 110 minutes) to achieve the target quantum dot size.
- Quench the reaction by cooling the flask in an ice bath.
- Inside a glovebox, precipitate the PbSe quantum dots by adding n-butanol (90 mL) and methanol (60 mL).
- Centrifuge the mixture to collect the nanocrystals.
- Discard the supernatant and re-disperse the black precipitate in toluene (10 mL).
- Purify the quantum dots by repeated precipitation with methanol and re-dispersion in toluene (at least three times).
- Store the final purified PbSe quantum dots dispersed in toluene in a dark, inert environment.

Data Presentation

The following tables summarize typical experimental parameters for the synthesis of leadbased quantum dots using **lead oleate**. These values can be adjusted to tune the final properties of the nanocrystals.

Table 1: Synthesis Parameters for PbS Quantum Dots



Parameter	Value Range	Effect on QD Size	Reference
Lead Precursor	Anhydrous Lead Oleate	-	[3]
Sulfur Precursor	(TMS)₂S in ODE	-	[3][7]
Solvent	1-Octadecene (ODE)	-	[7]
Injection Temp.	95 - 185 °C	Higher temp. → Larger QDs	[7]
Oleic Acid Amount	2 - 20 g (in situ)	More acid → Larger QDs	[7]
Reaction Time	Seconds to minutes	Longer time → Larger QDs	[7]

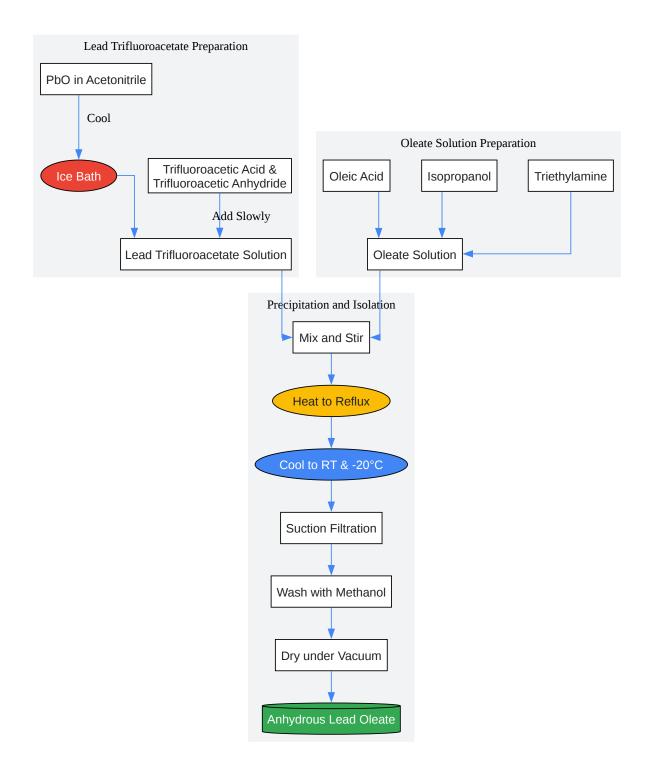
Table 2: Synthesis Parameters for PbSe Quantum Dots

Parameter	Value Range	Effect on QD Size	Reference
Lead Precursor	Anhydrous Lead Oleate	-	[6]
Selenium Precursor	N- cyclohexylpyrrolidine- 1-carboselenoamide	-	[6]
Solvent	Hexadecane / Diphenyl ether	-	[6]
Injection Temp.	100 °C (precursor temp.)	Higher reaction temp. → Larger QDs	[6]
Pb:Se Molar Ratio	~1.2 : 1	Can influence size and stoichiometry	[6]
Reaction Time	~110 minutes	Longer time → Larger QDs	[6]



Visualizations

Diagram 1: Synthesis of Anhydrous Lead Oleate



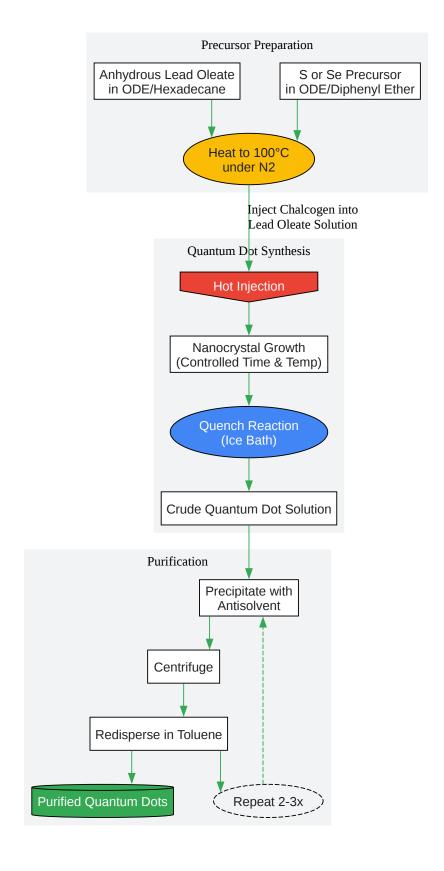


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Caption: Workflow for the synthesis of anhydrous lead oleate.

Diagram 2: Hot-Injection Synthesis of Quantum Dots





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Caption: General workflow for hot-injection synthesis of quantum dots.



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